

A Comprehensive Technical Guide to 2-Piperidinemethanol (CAS 3433-37-2)

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Compound of Interest

Compound Name: 2-Piperidinemethanol

Cat. No.: B146044

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of **2-Piperidinemethanol** (CAS 3433-37-2), a versatile heterocyclic building block crucial in pharmaceutical and chemical synthesis. This document consolidates its chemical and physical properties, detailed experimental protocols for its synthesis, comprehensive spectroscopic data, and key applications, with a focus on its role as a precursor in the synthesis of local anesthetics. Safety and handling information is also provided to ensure its proper use in a laboratory setting. The guide is intended to be a valuable resource for researchers, scientists, and professionals involved in drug discovery and development.

Chemical and Physical Properties

2-Piperidinemethanol, also known as 2-(Hydroxymethyl)piperidine, is a white to slightly brown solid at room temperature.^[1] It possesses a piperidine ring, which imparts specific reactivity and solubility characteristics, making it a valuable intermediate in the synthesis of a variety of bioactive molecules.^[1]

Table 1: Physical and Chemical Properties of **2-Piperidinemethanol**

Property	Value	Source
CAS Number	3433-37-2	[2]
Molecular Formula	C ₆ H ₁₃ NO	[2]
Molecular Weight	115.17 g/mol	[2]
Appearance	White to almost white crystalline powder	[1]
Melting Point	68-70 °C (lit.)	[2]
Boiling Point	100-102 °C (6 mmHg)	[1]
Density	0.9837 g/cm ³ (rough estimate)	[1]
Solubility	Soluble in Methanol, Slightly soluble in water	[1]
pKa	15.08 ± 0.10 (Predicted)	[3]

Spectroscopic Data

Spectroscopic analysis is essential for the verification of the identity and purity of **2-Piperidinemethanol**.

Table 2: Spectroscopic Data for **2-Piperidinemethanol**

Technique	Data
¹ H NMR	Spectrum available at ChemicalBook.[4]
¹³ C NMR	Spectrum available at SpectraBase.[5]
Mass Spectrum (EI)	Spectrum available at NIST WebBook.[6]
IR Spectrum	Spectra (ATR-IR, Vapor Phase IR) available at SpectraBase.[7][8]

Synthesis of 2-Piperidinemethanol

A common and effective method for the synthesis of **2-Piperidinemethanol** is the catalytic hydrogenation of 2-Pyridinemethanol. This reaction involves the reduction of the pyridine ring to a piperidine ring.

Experimental Protocol: Catalytic Hydrogenation of 2-Pyridinemethanol

This protocol is a representative procedure based on established chemical literature.[\[9\]](#)[\[10\]](#)

Materials:

- 2-Pyridinemethanol
- Platinum (IV) oxide (PtO_2 , Adams' catalyst) or Rhodium(III) oxide (Rh_2O_3)
- Glacial acetic acid (solvent)
- Ethanol (for workup)
- Sodium bicarbonate (for neutralization)
- Anhydrous sodium sulfate (for drying)
- Hydrogen gas (high pressure)
- High-pressure hydrogenation apparatus (e.g., Parr hydrogenator)

Procedure:

- In a high-pressure reaction vessel, dissolve 2-Pyridinemethanol in glacial acetic acid.
- Add the catalyst (PtO_2 or Rh_2O_3) to the solution. The catalyst loading is typically around 0.5 mol%.
- Seal the reaction vessel and purge it with nitrogen gas, followed by hydrogen gas.
- Pressurize the vessel with hydrogen gas to the desired pressure (e.g., 5 bar).[\[11\]](#)

- Stir the reaction mixture at a controlled temperature (e.g., 40 °C) for a specified time (e.g., 16 hours), or until hydrogen uptake ceases.[\[11\]](#)
- After the reaction is complete, cool the vessel to room temperature and carefully vent the hydrogen gas.
- Filter the reaction mixture to remove the catalyst.
- Concentrate the filtrate under reduced pressure to remove the solvent.
- Dissolve the residue in ethanol and neutralize it with a saturated solution of sodium bicarbonate.
- Extract the product with a suitable organic solvent (e.g., ethyl acetate).
- Dry the combined organic extracts over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude **2-Piperidinemethanol**.
- The product can be further purified by distillation or recrystallization.

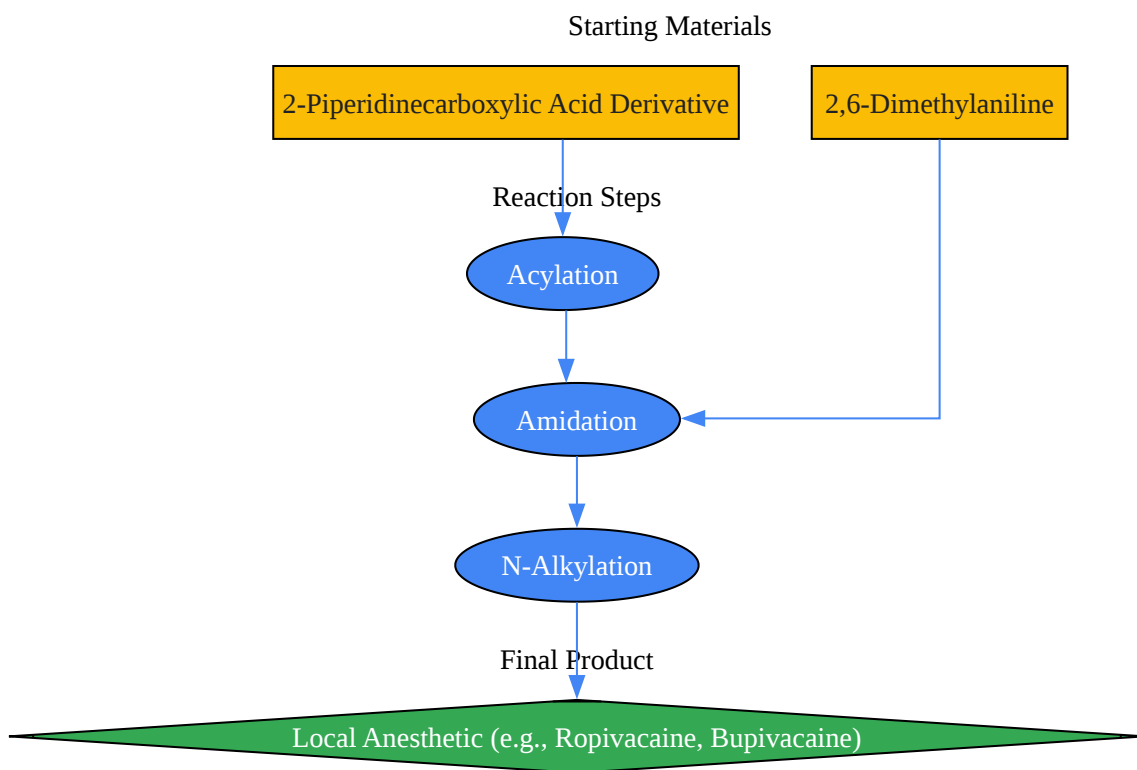
Applications in Drug Development

2-Piperidinemethanol serves as a key intermediate in the synthesis of various pharmaceuticals, particularly local anesthetics.[\[1\]](#) Its chiral nature also makes it a valuable building block in asymmetric synthesis.

Synthesis of Local Anesthetics: Ropivacaine and Bupivacaine

2-Piperidinemethanol and its derivatives are crucial in the synthesis of amide-type local anesthetics like Ropivacaine and Bupivacaine.[\[12\]](#)[\[13\]](#) The piperidine moiety is a core component of these drug molecules.

Below is a generalized workflow for the synthesis of these local anesthetics, highlighting the role of a piperidine precursor.



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General workflow for the synthesis of local anesthetics.

Safety and Handling

2-Piperidinemethanol is classified as a corrosive substance and can cause severe skin burns and eye damage.[2] It is also irritating to the respiratory system.[1]

Table 3: Safety Information for **2-Piperidinemethanol**

Hazard Statement	Precautionary Statement
H314: Causes severe skin burns and eye damage	P260: Do not breathe dust/fume/gas/mist/vapours/spray
H335: May cause respiratory irritation	P280: Wear protective gloves/protective clothing/eye protection/face protection
P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower	
P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing	

It is crucial to handle this compound in a well-ventilated fume hood, wearing appropriate personal protective equipment (PPE), including gloves, safety goggles, and a lab coat. In case of contact with skin or eyes, rinse immediately with plenty of water and seek medical advice.[1]

Conclusion

2-Piperidinemethanol (CAS 3433-37-2) is a fundamental building block in organic synthesis with significant applications in the pharmaceutical industry. Its well-defined chemical properties, coupled with established synthetic routes, make it a valuable precursor for a range of complex molecules, most notably local anesthetics. This guide provides essential technical information to support its safe and effective use in research and development.

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